

# An In-depth Technical Guide to (3-Aminopropyl)glycine (CAS: 2875-41-4)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (3-Aminopropyl)glycine

Cat. No.: B3179748

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## Abstract

**(3-Aminopropyl)glycine**, with the Chemical Abstracts Service (CAS) number 2875-41-4, is a glycine derivative that holds potential for various applications in research and development. This technical guide provides a comprehensive overview of its chemical and physical properties, along with available safety information. At present, detailed biological activity, specific mechanisms of action, and established experimental protocols for this compound are not extensively documented in publicly available scientific literature. This document serves as a foundational resource, summarizing the existing knowledge and identifying areas for future investigation.

## Chemical and Physical Properties

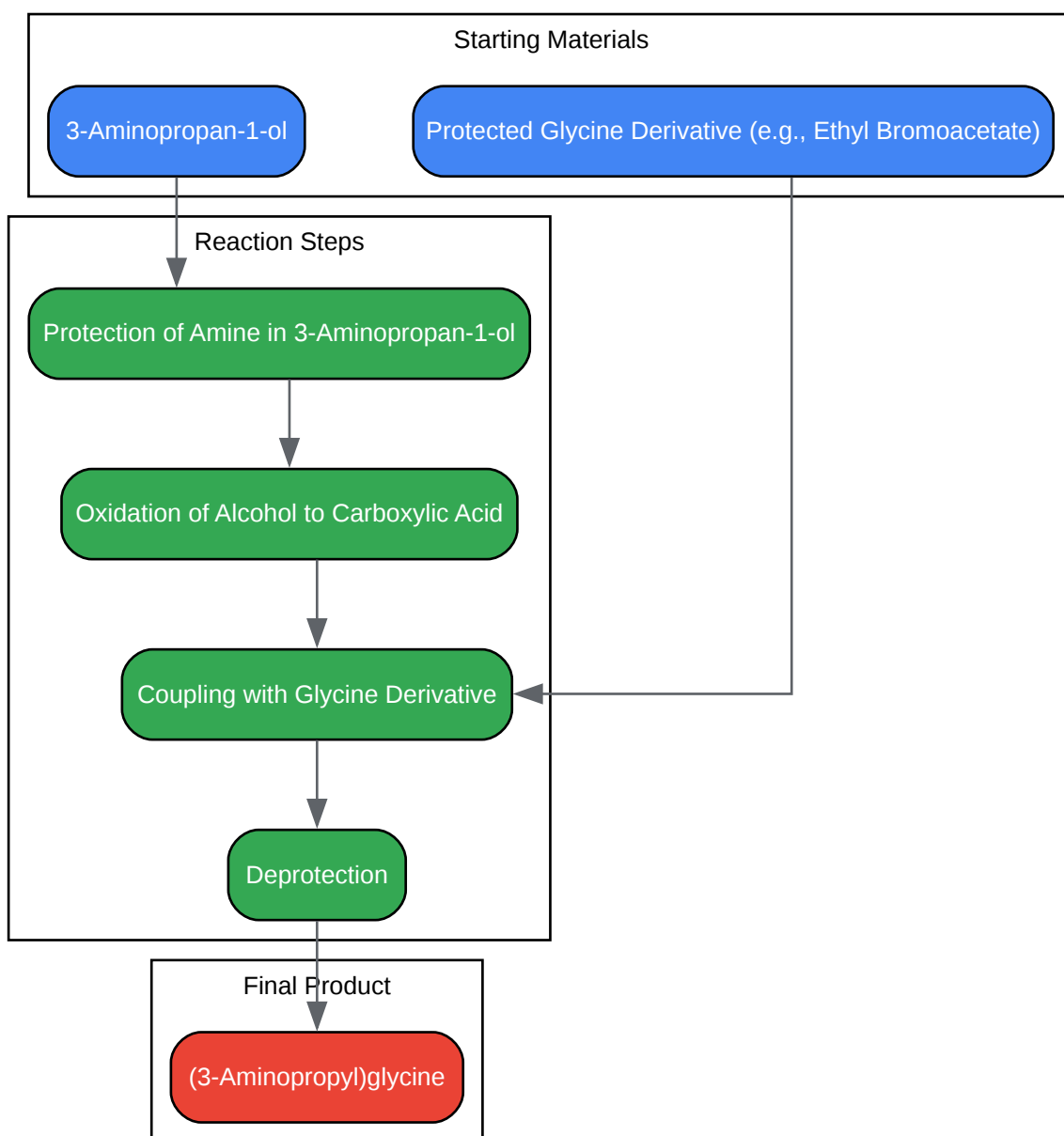
**(3-Aminopropyl)glycine**, also known by its IUPAC name 2-(3-aminopropylamino)acetic acid, possesses a molecular formula of  $C_5H_{12}N_2O_2$  and a molecular weight of 132.16 g/mol <sup>[1]</sup> A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **(3-Aminopropyl)glycine**

Property	Value	Source
CAS Number	2875-41-4	[1]
IUPAC Name	2-(3-aminopropylamino)acetic acid	[1]
Molecular Formula	C5H12N2O2	[1]
Molecular Weight	132.16 g/mol	[1]
Boiling Point	287.8 ± 20.0 °C at 760 mmHg	
Physical Form	Solid	
Purity	Typically ≥95% (commercial grade)	
Storage Temperature	4°C	
XLogP3	-3.5	[1]
Hydrogen Bond Donor Count	3	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	4	[1]

## Synthesis

A detailed, peer-reviewed synthesis protocol specifically for **(3-Aminopropyl)glycine** is not readily available in the current body of scientific literature. However, general methods for the synthesis of N-substituted amino acids can be conceptually applied. One plausible, though unverified, approach is illustrated in the logical workflow below. This diagram represents a hypothetical synthetic route and should not be considered an established experimental protocol.



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Caption: Hypothetical synthesis workflow for **(3-Aminopropyl)glycine**.

## Biological Activity and Mechanism of Action

Currently, there is a notable absence of specific data regarding the biological activity and mechanism of action of **(3-Aminopropyl)glycine** in peer-reviewed literature. While it is a derivative of glycine, an important neurotransmitter and metabolic precursor, one cannot directly extrapolate the biological functions of glycine to this modified structure.<sup>[2]</sup>

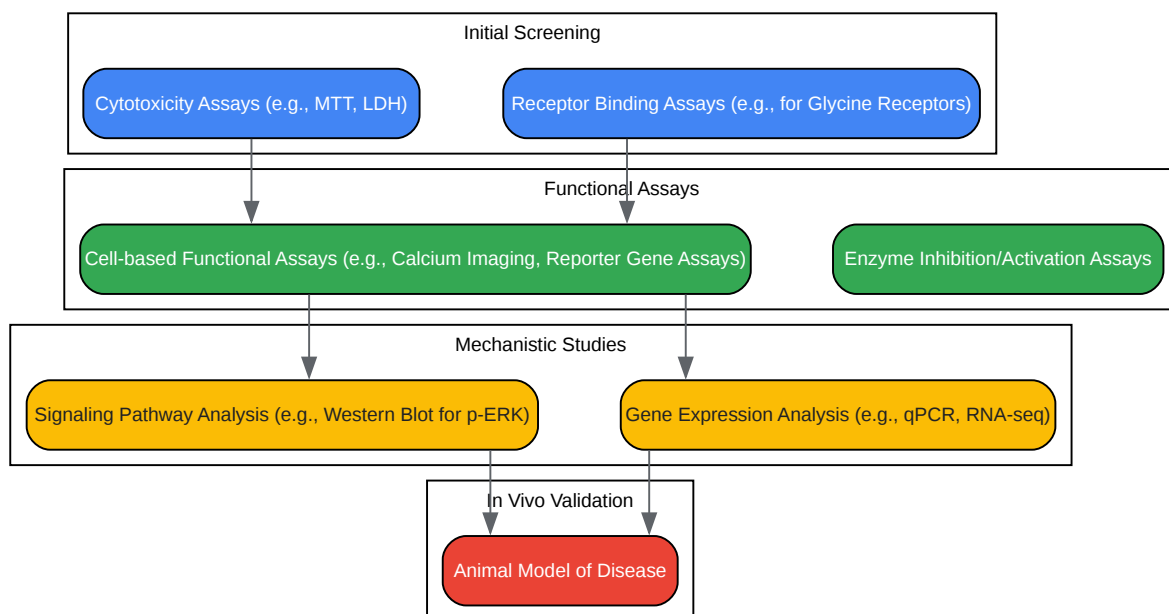
Some commercial suppliers note that amino acid derivatives, in a very general sense, have been explored as ergogenic supplements, potentially influencing anabolic hormone secretion and providing fuel during exercise.[2] However, no specific studies were found to substantiate these claims for **(3-Aminopropyl)glycine**.

A study on a more complex, structurally related compound, N'-(3-Aminopropyl)-N-(3'-(carbamoyl cholesteryl) propyl)-glycine amide, has shown its utility in forming liposomes for gene delivery. This suggests a potential application for derivatives of **(3-Aminopropyl)glycine** in the field of drug delivery, though this is not a direct biological activity of the core molecule itself.

Further research, including in vitro and in vivo studies, is required to elucidate the specific biological targets, efficacy, and potential therapeutic applications of **(3-Aminopropyl)glycine**.

## Experimental Protocols

The lack of published research on the specific biological effects of **(3-Aminopropyl)glycine** means there are no established, detailed experimental protocols available for this compound. For researchers interested in investigating this molecule, a logical experimental workflow would involve a series of screening and characterization assays.



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Caption: Logical workflow for investigating the biological activity of **(3-Aminopropyl)glycine**.

## Safety Information

Based on commercially available safety data sheets, **(3-Aminopropyl)glycine** is associated with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Standard precautionary measures should be taken when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area.

## Conclusion and Future Directions

**(3-Aminopropyl)glycine** (CAS 2875-41-4) is a chemical compound with well-defined physical and chemical properties but limited available biological data. The information presented in this guide is based on data from chemical databases and supplier information. There is a clear need for further research to understand the synthesis, biological activity, and potential applications of this molecule. Future studies should focus on establishing a reliable synthesis protocol, screening for biological activity across various targets, and elucidating any relevant mechanisms of action. Such research will be crucial in determining the potential of **(3-Aminopropyl)glycine** in drug development and other scientific disciplines.

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## References

- 1. (3-Aminopropyl)glycine | C<sub>5</sub>H<sub>12</sub>N<sub>2</sub>O<sub>2</sub> | CID 10034670 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. file.medchemexpress.com [file.medchemexpress.com]
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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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